

# Application Notes and Protocols for Validating Putative PARP16 Inhibitors using DB008

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## Compound of Interest

Compound Name: DB008

Cat. No.: B10855475

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Poly(ADP-ribose) polymerase 16 (PARP16) is a tail-anchored transmembrane protein located in the endoplasmic reticulum (ER) and nuclear envelope.[1] It is the only known PARP family member with this localization and plays a crucial role in the unfolded protein response (UPR) by activating the ER stress sensors PERK and IRE1 $\alpha$  through mono-ADP-ribosylation (MARylation).[2] Dysregulation of PARP16 has been implicated in various diseases, including cancer, making it an attractive therapeutic target.

**DB008** is a potent, selective, and cell-permeable covalent inhibitor of PARP16.[3] It contains an acrylamide electrophile that irreversibly binds to a non-conserved cysteine residue (Cys169) in the active site of PARP16, ensuring high selectivity.[4] Furthermore, **DB008** is equipped with a clickable alkyne group, enabling its use as a chemical probe for robust target engagement and validation studies.[3] These application notes provide detailed protocols for utilizing **DB008** to validate putative PARP16 inhibitors through competition binding assays and cellular thermal shift assays (CETSA).

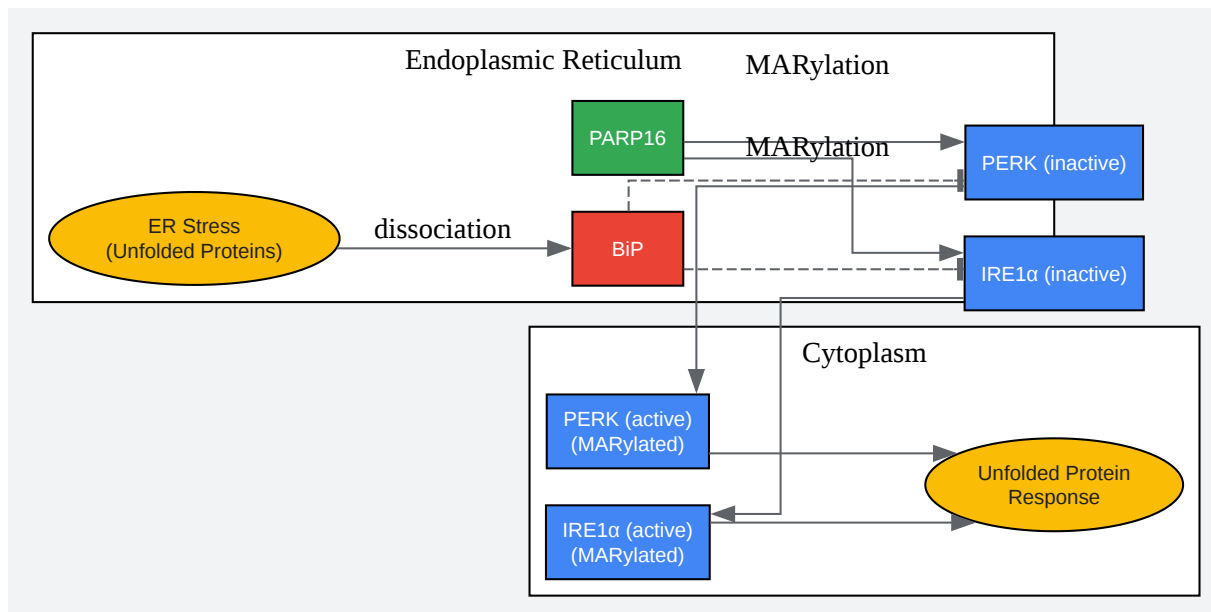
## Data Presentation

Table 1: Quantitative Data for **DB008** and other PARP16 Inhibitors

| Compound    | Target            | IC50 (nM)            | Inhibition Mode        | Key Features                             | Reference(s)        |
|-------------|-------------------|----------------------|------------------------|------------------------------------------|---------------------|
| DB008       | PARP16            | 275                  | Covalent, Irreversible | Clickable alkyne tag, high selectivity   | <a href="#">[3]</a> |
| HJ-52       | PARP16            | 1180                 | Reversible             | Precursor to DB008                       |                     |
| Talazoparib | PARP1/2, PARP16   | 100-300 (for PARP16) | Reversible             | Validated as a PARP16 binder using DB008 | <a href="#">[4]</a> |
| EGCG        | PARP16 (reported) | 14,520               | Reversible             | Does not compete with DB008 in cells     | <a href="#">[4]</a> |

## Mandatory Visualization

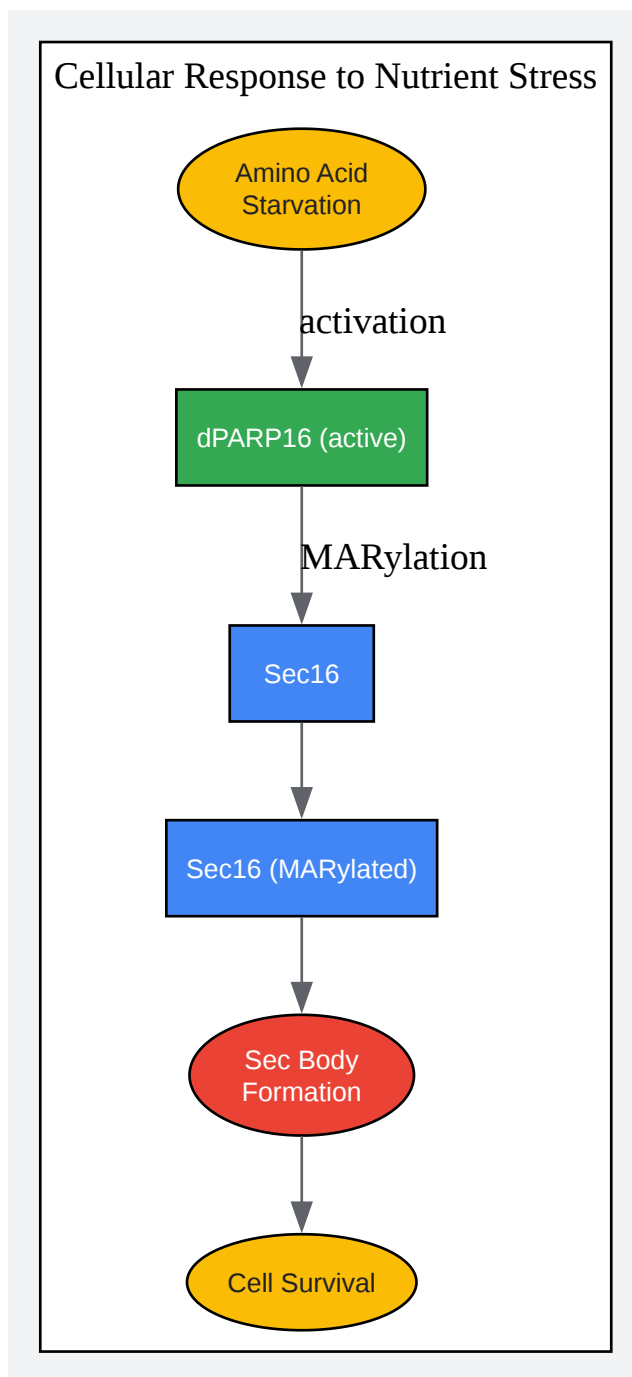
### PARP16 Signaling in the Unfolded Protein Response (UPR)



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Caption: PARP16-mediated activation of the UPR pathway.

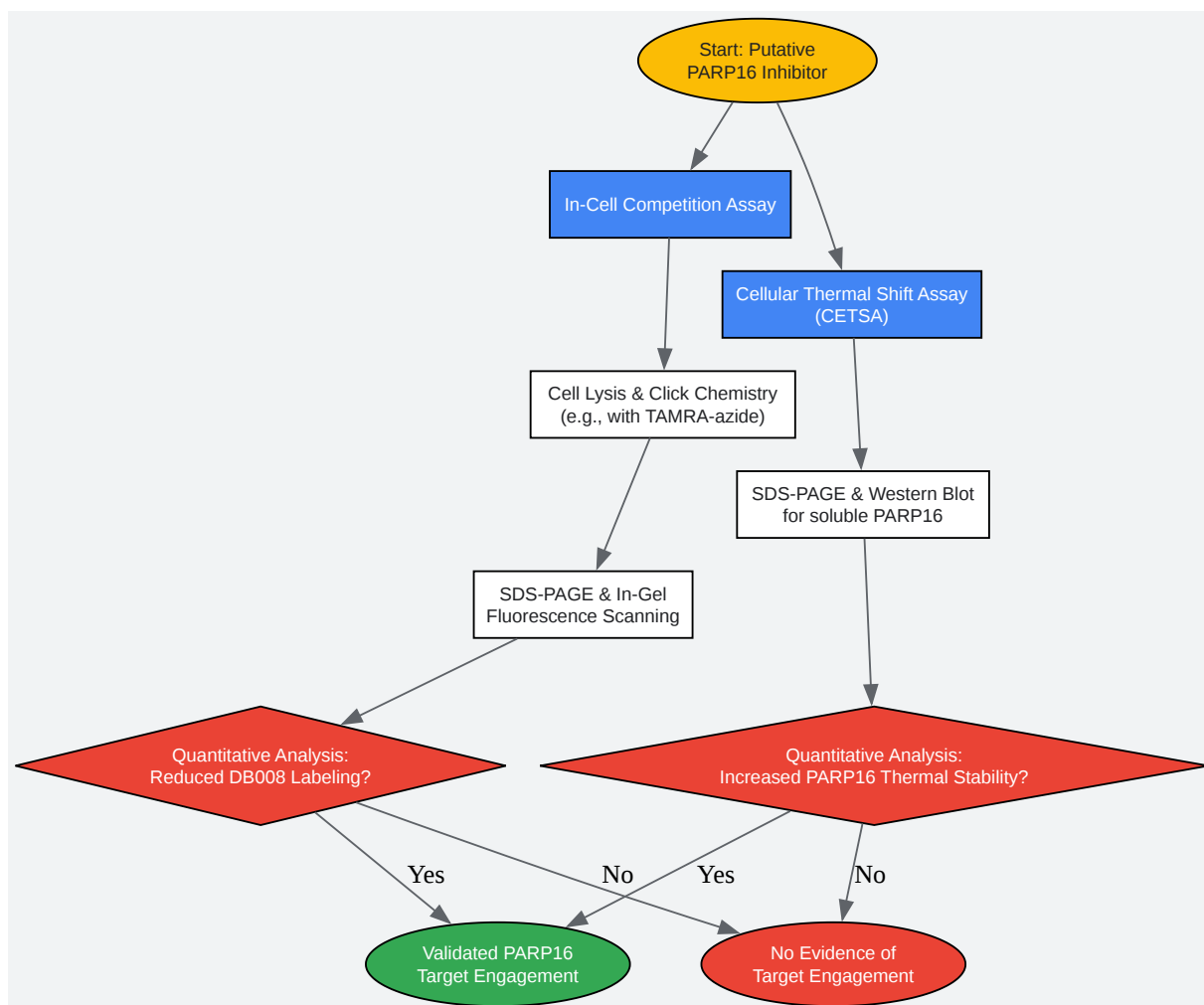
## PARP16 Signaling in Amino Acid Starvation



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Caption: PARP16's role in the amino acid starvation response.

## Experimental Workflow for Validating PARP16 Inhibitors



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Caption: Workflow for validating PARP16 inhibitors using **DB008**.

## Experimental Protocols

## Protocol 1: In-Cell Competition Labeling Assay

This assay determines if a putative inhibitor binds to the active site of PARP16 by competing with the covalent labeling by **DB008**.

Materials:

- Cells expressing PARP16 (e.g., HEK293T cells overexpressing Myc-tagged PARP16)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Putative PARP16 inhibitor (test compound)
- **DB008** (stock solution in DMSO)
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Click chemistry reagents: TAMRA-azide, copper (II) sulfate, tris(2-carboxyethyl)phosphine (TCEP), and tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)
- SDS-PAGE gels and buffers
- Fluorescence gel scanner

Procedure:

- Cell Culture and Treatment:
  - Plate cells at an appropriate density and allow them to adhere overnight.
  - Pre-treat the cells with varying concentrations of the putative PARP16 inhibitor (or vehicle control) for 1 hour at 37°C.
  - Add **DB008** to a final concentration of 0.3  $\mu$ M and incubate for an additional 30 minutes at 37°C.[\[4\]](#)
- Cell Lysis:
  - Wash the cells twice with ice-cold PBS.

- Lyse the cells in RIPA buffer on ice for 30 minutes.
- Clarify the lysates by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Click Chemistry Reaction:
  - To 50 µg of protein lysate, add the click chemistry reaction mixture containing TAMRA-azide (final concentration 25 µM), TCEP (final concentration 1 mM), TBTA (final concentration 100 µM), and copper (II) sulfate (final concentration 1 mM).
  - Incubate the reaction for 1 hour at room temperature, protected from light.
- In-Gel Fluorescence Analysis:
  - Add 4x Laemmli sample buffer to the reaction mixture and boil for 5 minutes.
  - Separate the proteins by SDS-PAGE.
  - Visualize the TAMRA-labeled PARP16 by scanning the gel using a fluorescence gel scanner (e.g., excitation at 557 nm and emission at 583 nm).
- Data Analysis:
  - Quantify the fluorescence intensity of the PARP16 band in each lane.
  - A decrease in fluorescence intensity in the presence of the putative inhibitor compared to the vehicle control indicates competition for binding to PARP16.

## Protocol 2: Cellular Thermal Shift Assay (CETSA)

CETSA is used to confirm target engagement by observing the thermal stabilization of PARP16 upon inhibitor binding.

Materials:

- Cells endogenously expressing PARP16
- Complete cell culture medium

- Putative PARP16 inhibitor (test compound) or **DB008**
- PBS with protease inhibitors
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- SDS-PAGE gels and buffers
- PVDF membrane
- Primary antibody against PARP16
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Treatment:
  - Treat cultured cells with the putative PARP16 inhibitor or **DB008** at the desired concentration (and a vehicle control) for 1 hour at 37°C.
- Thermal Challenge:
  - Harvest the cells and resuspend them in PBS with protease inhibitors.
  - Aliquot the cell suspension into PCR tubes.
  - Heat the aliquots to a range of temperatures (e.g., 40°C to 70°C) for 3 minutes using a thermal cycler, followed by cooling to room temperature for 3 minutes.
- Cell Lysis and Protein Quantification:
  - Lyse the cells by freeze-thaw cycles (e.g., 3 cycles of freezing in liquid nitrogen and thawing at room temperature).
  - Separate the soluble fraction (containing non-aggregated proteins) from the aggregated proteins by centrifugation at 20,000 x g for 20 minutes at 4°C.

- Carefully collect the supernatant and determine the protein concentration.
- Western Blot Analysis:
  - Normalize the protein concentration for all samples.
  - Prepare samples with Laemmli buffer and separate them by SDS-PAGE.
  - Transfer the proteins to a PVDF membrane.
  - Block the membrane and probe with a primary antibody specific for PARP16.
  - Incubate with an HRP-conjugated secondary antibody and detect the signal using a chemiluminescent substrate.
- Data Analysis:
  - Quantify the band intensity for soluble PARP16 at each temperature.
  - Plot the percentage of soluble PARP16 relative to the non-heated control against the temperature.
  - A shift of the melting curve to a higher temperature in the presence of the inhibitor indicates thermal stabilization and target engagement.

## Conclusion

**DB008** is a valuable and versatile tool for the validation of putative PARP16 inhibitors. Its covalent nature and clickable alkyne tag facilitate robust and straightforward assays for confirming direct target engagement in a cellular context. The provided protocols for in-cell competition labeling and cellular thermal shift assays offer a comprehensive framework for researchers to confidently identify and characterize novel PARP16-targeting compounds.

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## References

- 1. PARP16 is a tail-anchored endoplasmic reticulum protein required for the PERK and IRE1 $\alpha$ -mediated unfolded protein response - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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